

# Personal protective equipment for handling Methyl 5-(hydroxymethyl)nicotinate

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## Compound of Interest

Compound Name:	Methyl 5-(hydroxymethyl)nicotinate
Cat. No.:	B127267

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## Essential Safety and Handling Guide for Methyl 5-(hydroxymethyl)nicotinate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Methyl 5-(hydroxymethyl)nicotinate** (CAS No. 129747-52-0) in a laboratory setting. As a specific Safety Data Sheet (SDS) for this compound is not readily available, this information is based on the safety data of structurally similar compounds, namely Methyl nicotinate and Methyl 6-(hydroxymethyl)nicotinate. It is imperative to handle this compound with care, assuming it may possess similar hazards to its analogs.

## I. Personal Protective Equipment (PPE)

A comprehensive hazard assessment should always be conducted before commencing any work.<sup>[1]</sup> The following table summarizes the recommended PPE for handling **Methyl 5-(hydroxymethyl)nicotinate**, based on general laboratory safety standards and data from analogous compounds.

Protection Type	Recommended Equipment	Rationale and Best Practices
Eye and Face Protection	Chemical safety goggles meeting ANSI Z87.1 standards. A face shield should be worn in addition to goggles when there is a significant splash hazard. <a href="#">[2]</a>	To protect against potential eye irritation or injury from splashes or solid particles. Safety glasses must have side shields. <a href="#">[2]</a>
Hand Protection	Disposable nitrile gloves are the minimum requirement. <a href="#">[2]</a> For extended contact or handling of larger quantities, consider double-gloving or using thicker, chemical-resistant gloves.	To prevent skin contact, which may cause irritation. <a href="#">[3]</a> Gloves should be inspected before use and changed immediately if contaminated. <a href="#">[2]</a>
Body Protection	A fire-resistant lab coat is recommended. <a href="#">[4]</a> Ensure it is fully buttoned.	To protect skin and clothing from spills and splashes. <a href="#">[4]</a>
Foot Protection	Closed-toe shoes are mandatory in a laboratory setting. <a href="#">[4]</a>	To protect feet from chemical spills and falling objects.
Respiratory Protection	Generally not required when handling small quantities in a well-ventilated area or a chemical fume hood. <a href="#">[1]</a> If dusts are generated or ventilation is inadequate, a NIOSH-approved respirator may be necessary.	To prevent inhalation of dust or aerosols, which may cause respiratory irritation. <a href="#">[3][5]</a>

## II. Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial for ensuring safety during the handling of **Methyl 5-(hydroxymethyl)nicotinate**.

## 1. Preparation and Engineering Controls:

- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[1]
- All handling of solid **Methyl 5-(hydroxymethyl)nicotinate** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- The work area should be clean and free of clutter.

## 2. Weighing and Transfer:

- When weighing the solid compound, do so in a fume hood or on a balance with appropriate local exhaust ventilation to control dust.
- Use appropriate tools (e.g., spatulas) for transferring the solid to prevent contamination and spillage.
- Close the container tightly after use.

## 3. Dissolving and Reactions:

- When dissolving the compound, add it slowly to the solvent to avoid splashing.
- If the process generates heat, use a cooling bath to control the temperature.
- Ensure all reaction vessels are properly secured.

## 4. Post-Handling:

- Thoroughly wash hands with soap and water after handling the compound, even if gloves were worn.[1]
- Clean all contaminated surfaces and equipment after use.
- Remove and dispose of contaminated PPE in the appropriate waste stream.

## III. Disposal Plan

Proper disposal of chemical waste is essential to protect personnel and the environment.

Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, labeled hazardous waste container. The container should be kept closed when not in use.
Liquid Waste (Solutions)	Collect in a designated, labeled hazardous waste container. Do not mix with incompatible wastes.
Contaminated PPE	Dispose of in a designated solid waste container for hazardous materials.

General Disposal Guidelines:

- All chemical waste must be disposed of in accordance with local, state, and federal regulations.
- Do not dispose of **Methyl 5-(hydroxymethyl)nicotinate** down the drain or in the regular trash.
- Ensure all waste containers are properly labeled with the full chemical name and associated hazards.

## IV. Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

Emergency	Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. <a href="#">[1]</a> <a href="#">[6]</a>
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do so. Seek immediate medical attention. <a href="#">[6]</a>
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. <a href="#">[3]</a> <a href="#">[6]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. <a href="#">[1]</a>
Spill	Evacuate the area. Wear appropriate PPE. For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. For large spills, contact your institution's environmental health and safety department.

## V. Physical and Chemical Properties

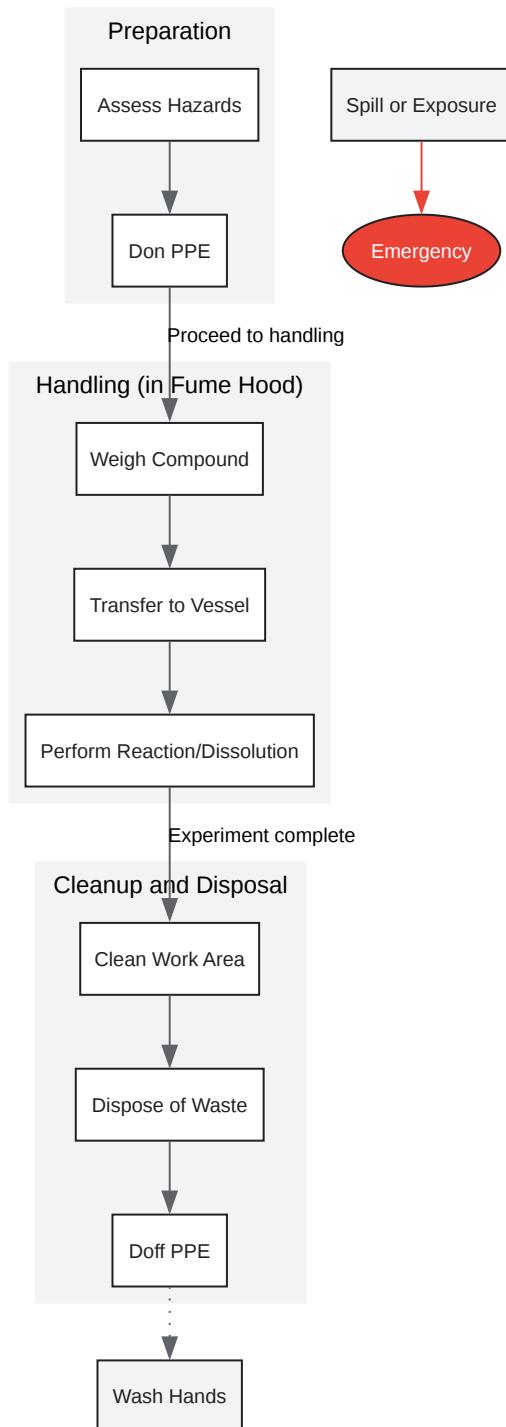
The following table summarizes the known physical and chemical properties of **Methyl 5-(hydroxymethyl)nicotinate** and its analogs.

Property	Methyl 5-(hydroxymethyl)nicotinate	Methyl nicotinate (Analog)	Methyl 6-(hydroxymethyl)nicotinate (Analog)
CAS Number	129747-52-0[2]	93-60-7	56026-36-9
Molecular Formula	C8H9NO3	C7H7NO2	C8H9NO3
Molecular Weight	167.16 g/mol	137.14 g/mol [4]	Not specified
Appearance	Not specified	White crystalline solid[4]	White to pale yellow crystal or powder
Melting Point	Not specified	38-43 °C[1]	77 °C
Boiling Point	316.3 °C at 760 mmHg[2]	209 °C[1]	Not available
Flash Point	145.1 °C[2]	95 °C[1]	Not available

## VI. Workflow Diagram

The following diagram illustrates the standard workflow for handling **Methyl 5-(hydroxymethyl)nicotinate** in a laboratory setting.

## Handling Workflow for Methyl 5-(hydroxymethyl)nicotinate



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Caption: Standard laboratory workflow for handling **Methyl 5-(hydroxymethyl)nicotinate**.

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